

A Technical Guide to the Physicochemical Properties of 2-Bromopropionitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromopropionitrile

Cat. No.: B099969

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physicochemical properties of **2-bromopropionitrile**, specifically its boiling point and density. The information herein is intended to support laboratory research, chemical synthesis, and drug development activities where this compound is utilized.

Quantitative Data Summary

The boiling point and density of **2-bromopropionitrile** are crucial parameters for its handling, purification, and use in various chemical reactions. A summary of these properties is presented in the table below.

Property	Value	Conditions
Boiling Point	68-69 °C	at 50 mmHg[1][2][3][4]
Density	1.55 g/mL	at 25 °C[1][2][3][4]

Experimental Protocols

Accurate determination of boiling point and density is fundamental in chemical research. The following are detailed methodologies for these measurements.

Determination of Boiling Point (Micro-reflux method)

This method is suitable for small quantities of liquid and provides a reasonably accurate measurement.

Apparatus:

- Small test tube (e.g., 150 mm diameter)
- Heating block or oil bath
- Hot plate with magnetic stirring capability
- Small magnetic stir bar
- Thermometer with appropriate range
- Clamps and stand

Procedure:

- Place approximately 0.5 mL of **2-bromopropionitrile** into the small test tube.
- Add a small magnetic stir bar to the test tube.
- Position the test tube in the heating block on the hot plate stirrer and clamp it securely.
- Clamp the thermometer and lower it into the test tube, ensuring the thermometer bulb is about 1 cm above the surface of the liquid.
- Turn on the stirrer to ensure gentle agitation of the liquid.
- Begin heating the sample.
- Observe for boiling (the formation of bubbles) and the condensation of vapor on the walls of the test tube, which indicates reflux. This is often visible as a ring of liquid.
- Adjust the position of the thermometer so that its bulb is at the level of the refluxing ring for an accurate measurement.

- Once the liquid is gently refluxing, the temperature reading on the thermometer should stabilize. This stable temperature is the boiling point of the liquid.
- Record the temperature. It is important not to boil the sample to dryness.
- After recording the boiling point, cease heating but allow the stirring to continue until the apparatus has cooled.

Determination of Density

The density of a liquid can be determined by accurately measuring its mass and volume.

Apparatus:

- A precise analytical balance
- A volumetric flask or pycnometer of a known volume (e.g., 10 mL)
- A pipette
- A thermometer

Procedure:

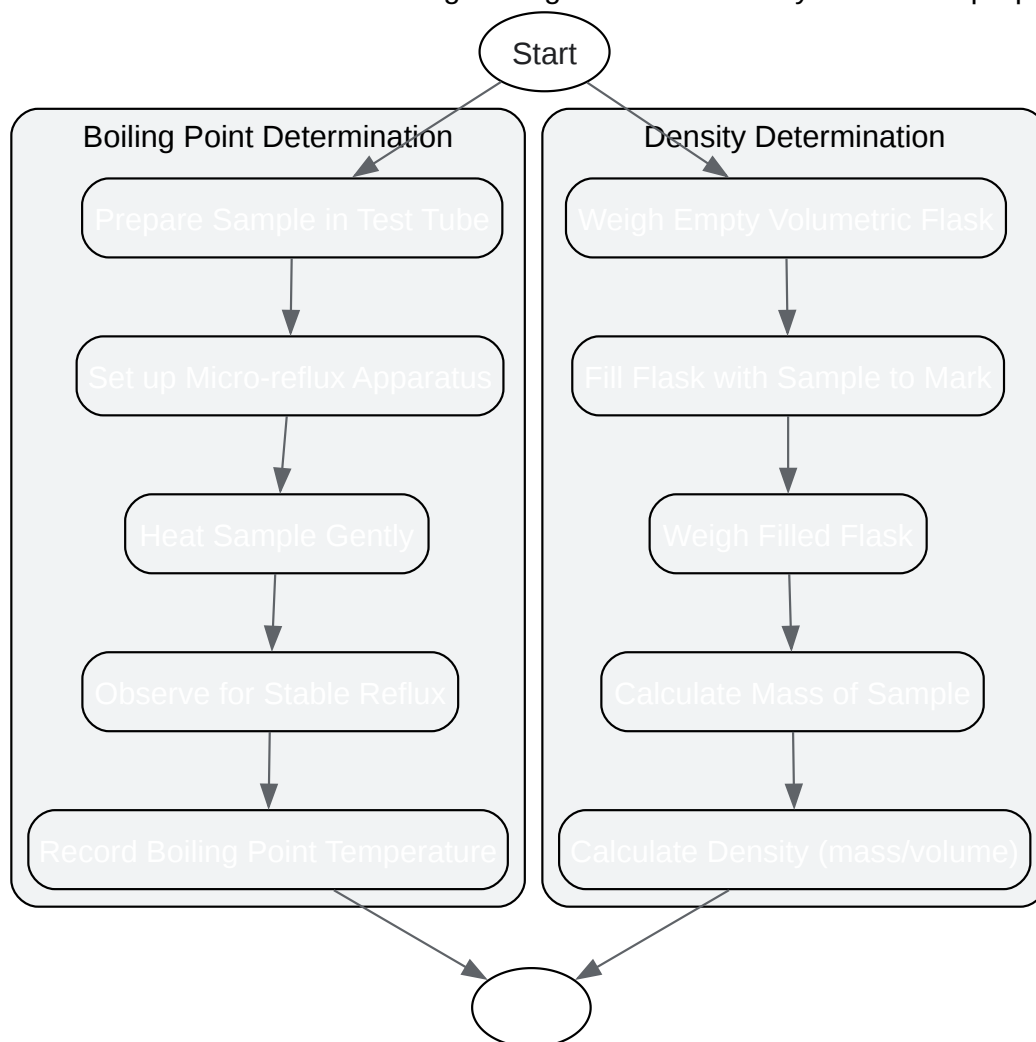
- Carefully clean and dry the volumetric flask or pycnometer.
- Weigh the empty, dry flask on the analytical balance and record its mass (m_1).
- Using a pipette, carefully fill the flask with **2-bromopropionitrile** up to the calibration mark.
- Weigh the flask containing the liquid and record the mass (m_2).
- The mass of the liquid (m) is calculated as $m = m_2 - m_1$.
- The volume of the liquid (V) is the known volume of the volumetric flask.
- The density (ρ) is then calculated using the formula: $\rho = m / V$.

- It is advisable to perform the measurement multiple times and calculate an average to ensure accuracy.

Experimental Workflow Visualization

The logical flow of the experimental determination of the boiling point and density of **2-bromopropionitrile** is illustrated in the diagram below.

Experimental Workflow for Determining Boiling Point and Density of 2-Bromopropionitrile



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Caption: Workflow for boiling point and density determination.

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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 2-Bromopropionitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099969#boiling-point-and-density-of-2-bromopropionitrile]

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